

Solubility Profile of 2-Amino-4-methylpyrimidine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-4-methylpyrimidine

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-Amino-4-methylpyrimidine**, a crucial parameter for its application in research and pharmaceutical development. While specific quantitative solubility data across a wide range of organic solvents is not readily available in published literature, this guide summarizes the existing qualitative information and furnishes a detailed experimental protocol for determining precise solubility values.

Solubility Data

Comprehensive searches of scientific databases and chemical supplier information did not yield specific quantitative solubility data for **2-Amino-4-methylpyrimidine** in a variety of organic solvents. The available information is qualitative, indicating its general solubility characteristics.

Table 1: Qualitative Solubility of **2-Amino-4-methylpyrimidine** in Select Solvents

Solvent	Qualitative Solubility	Citation
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[1] [2]
Methanol	Slightly Soluble	[1] [2]

It is important to note that the solubility of a related compound, 2-Amino-4-methylpyridine, is described as freely soluble in dimethylformamide (DMF) and lower alcohols, and slightly soluble in aliphatic hydrocarbons and petroleum ether.^[3] While structurally similar, these values should not be considered a direct substitute for experimental data on **2-Amino-4-methylpyrimidine**.

Experimental Protocol for Solubility Determination

To obtain precise and reliable quantitative solubility data, a well-defined experimental protocol is essential. The following section details a standard gravimetric method, a robust and widely used technique for determining the solubility of solid compounds in liquid solvents.

Table 2: Detailed Experimental Protocol for Gravimetric Solubility Determination

Step	Procedure	Details and Considerations
1. Material Preparation	<p>1.1. Obtain high-purity 2-Amino-4-methylpyrimidine (solute) and the desired organic solvent. 1.2. Ensure the solvent is of an appropriate grade (e.g., HPLC or analytical grade) to avoid impurities that could affect solubility. 1.3. Dry the solute to a constant weight to remove any residual moisture.</p>	The purity of both solute and solvent is critical for accurate results.
2. Saturation	<p>2.1. Add an excess amount of 2-Amino-4-methylpyrimidine to a known volume or mass of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). 2.2. Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath is recommended.</p>	An excess of the solid solute must be present to ensure the solution is saturated. The temperature must be carefully controlled and monitored as solubility is temperature-dependent.
3. Separation	<p>3.1. Allow the undissolved solid to settle. 3.2. Carefully withdraw a known volume of the supernatant (the saturated solution) using a pre-heated or pre-cooled pipette to match the equilibration temperature. This prevents precipitation or further dissolution. 3.3. Filter the withdrawn sample through a syringe filter (e.g., 0.45 µm</p>	It is crucial to avoid transferring any solid particles with the liquid sample.

	<p>PTFE) to remove any remaining solid particles.</p>	
4. Solvent Evaporation	<p>4.1. Transfer the filtered saturated solution to a pre-weighed, dry container (e.g., a glass vial or evaporating dish). 4.2. Carefully evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a vacuum oven at a temperature that will not cause decomposition of the solute.</p>	<p>The goal is to completely remove the solvent without losing any of the dissolved solute.</p>
5. Quantification	<p>5.1. Once the solvent is fully evaporated, place the container with the solid residue in a desiccator to cool to room temperature. 5.2. Weigh the container with the dried solute. 5.3. The mass of the dissolved solute is the final weight minus the initial weight of the empty container.</p>	<p>Repeating the drying and weighing steps until a constant mass is achieved ensures all solvent has been removed.</p>
6. Calculation	<p>6.1. Calculate the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L) using the mass of the dissolved solute and the volume of the solvent used.</p>	<p>Solubility (g/100 mL) = (Mass of solute / Volume of solvent aliquot) x 100</p>

Visualizing the Experimental Workflow

To further clarify the experimental process, the following diagram illustrates the key stages of the gravimetric method for determining the solubility of **2-Amino-4-methylpyrimidine**.



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Caption: Gravimetric method for solubility determination.

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